

4-chlorodibenzofuran CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Chlorodibenzofuran

Cat. No.: B1201407

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An In-depth Technical Guide to 4-Chlorodibenzofuran

This technical guide provides a comprehensive overview of **4-chlorodibenzofuran**, including its chemical properties, toxicological data, relevant signaling pathways, and experimental protocols for its analysis. This document is intended for researchers, scientists, and professionals in the field of drug development and environmental science.

Chemical and Physical Properties

4-Chlorodibenzofuran is a monochlorinated derivative of dibenzofuran. Dibenzofuran itself is a heterocyclic organic compound with two benzene rings fused to a central furan ring. The class of chlorodibenzofurans (CDFs) includes 135 possible isomers, with the toxicity and properties varying based on the number and position of chlorine atoms.^{[1][2][3][4]} Due to the difficulty in separating and isolating individual congeners, detailed experimental data for many specific CDFs are limited.^{[1][3][4]}

Below is a summary of the available quantitative data for **4-chlorodibenzofuran**.

Property	Value
CAS Number	74992-96-4
Molecular Formula	C ₁₂ H ₇ ClO
Molecular Weight	202.64 g/mol [5]
Mutagenicity	Practically non-mutagenic in <i>S. typhimurium</i> TA98 and TA100 [6]

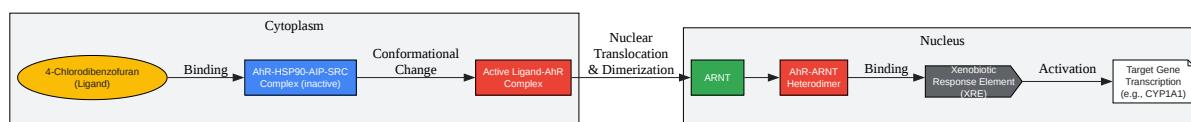
Toxicological Information

The toxicity of chlorinated dibenzofurans is largely mediated through the aryl hydrocarbon receptor (AhR), a ligand-activated transcription factor.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) The binding of a ligand, such as a CDF, to the AhR initiates a signaling cascade that leads to the transcription of various genes, including those for xenobiotic metabolizing enzymes like cytochrome P450s.[\[9\]](#)

A study on the mutagenicity of the four monochlorodibenzofuran isomers (1-, 2-, 3-, and **4-chlorodibenzofuran**) in *Salmonella typhimurium* strains TA98 and TA100 found that **4-chlorodibenzofuran** was "practically non-mutagenic".[\[6\]](#) In the same study, 1-chlorodibenzofuran was also found to be practically non-mutagenic, while 2-chlorodibenzofuran was weakly mutagenic, and 3-chlorodibenzofuran was markedly mutagenic.[\[6\]](#)

Signaling Pathway

The primary signaling pathway associated with the toxicity of many chlorinated dibenzofurans is the Aryl Hydrocarbon Receptor (AhR) pathway.



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Aryl Hydrocarbon Receptor (AhR) Signaling Pathway.

Experimental Protocols

The analysis of chlorinated dibenzofurans, including **4-chlorodibenzofuran**, in environmental and biological samples typically requires highly sensitive and specific analytical methods due to their low concentrations and the complexity of the sample matrices.[11][12]

General Analytical Workflow

A common approach for the analysis of chlorodibenzofurans involves the following steps:

- Sample Preparation and Extraction:
 - The sample (e.g., soil, water, tissue) is first prepared, which may involve homogenization, drying, or grinding.
 - Extraction of the analytes from the sample matrix is typically performed using methods like Soxhlet extraction or pressurized fluid extraction with organic solvents.
- Cleanup:
 - The crude extract contains many interfering compounds that need to be removed before instrumental analysis.
 - Cleanup is often a multi-step process using various chromatography techniques, such as column chromatography with silica gel, alumina, or carbon.
- Instrumental Analysis:
 - The primary technique for the determination of chlorodibenzofurans is Gas Chromatography-Mass Spectrometry (GC-MS).[12][13]
 - High-resolution gas chromatography (HRGC) is used to separate the different congeners.
 - High-resolution mass spectrometry (HRMS) provides the high selectivity and sensitivity needed to detect the low levels of these compounds.

- Isotope dilution is often used for quantification, where a known amount of a labeled internal standard (e.g., $^{13}\text{C}_{12}$ -labeled) is added to the sample before extraction.

Specific Methodologies

The U.S. Environmental Protection Agency (EPA) provides detailed methods for the analysis of dioxins, furans, and other persistent organic pollutants. These methods, such as EPA Method 1613, provide specific guidance on sample preparation, extraction, cleanup, and instrumental analysis for chlorinated dibenzo-p-dioxins and dibenzofurans in various matrices.[\[14\]](#)

Synthesis of 4-Chlorodibenzofuran

While specific, detailed laboratory synthesis procedures for **4-chlorodibenzofuran** are not readily available in the public domain, general synthetic routes for dibenzofuran derivatives can be adapted. One common approach involves the palladium-catalyzed cyclization of o-iododiaryl ethers. Other methods for the synthesis of the dibenzofuran core include reactions of o-iodoanilines or o-iodophenols with silyl aryl triflates followed by cyclization.[\[15\]](#) The synthesis of specific chlorinated congeners can be achieved by using appropriately chlorinated starting materials or by direct chlorination of the parent dibenzofuran, though the latter may result in a mixture of isomers requiring separation.

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